

"Ethyl 2-(2-cyanoanilino)acetate" solubility and stability

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Compound of Interest

Compound Name: Ethyl 2-(2-cyanoanilino)acetate

Cat. No.: B1586160

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An In-depth Technical Guide on the Solubility and Stability of **Ethyl 2-(2-cyanoanilino)acetate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data on the solubility and stability of **Ethyl 2-(2-cyanoanilino)acetate** is not readily available in the public domain. This guide provides a comprehensive framework based on the compound's structural features, data from analogous compounds, and established experimental protocols to enable researchers to determine these critical properties.

Introduction to Ethyl 2-(2-cyanoanilino)acetate

Ethyl 2-(2-cyanoanilino)acetate is an organic compound featuring an ethyl ester, a secondary amine (anilino), and a nitrile (cyano) group attached to a benzene ring. Its chemical structure (Figure 1) suggests a molecule with diverse chemical properties that are of interest in synthetic chemistry and drug discovery. Understanding its solubility and stability is paramount for its application in these fields, impacting everything from reaction conditions and purification to formulation and storage.

Chemical Properties:[1]

- Molecular Formula: $C_{11}H_{12}N_2O_2$
- Molecular Weight: 204.22 g/mol

- Appearance: Solid[1]

This guide outlines the predicted solubility and stability profiles of **Ethyl 2-(2-cyanoanilino)acetate** and provides detailed experimental protocols for their determination.

Solubility Profile

The solubility of a compound is a fundamental physical property. Based on the functional groups present in **Ethyl 2-(2-cyanoanilino)acetate**, a qualitative solubility profile can be predicted. The ester group imparts some lipophilicity, while the cyano and anilino groups can participate in hydrogen bonding, potentially contributing to solubility in polar solvents.[2]

Predicted Solubility

The following table summarizes the predicted solubility of **Ethyl 2-(2-cyanoanilino)acetate** in various common laboratory solvents. These predictions are based on the principle of "like dissolves like" and data for structurally related compounds such as esters and aminobenzonitriles.[2][3]

Solvent Class	Specific Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Ethanol, Methanol	Low to Moderate	The presence of N-H and C=O groups allows for hydrogen bonding, but the overall molecule has significant nonpolar character. Solubility is expected to be limited in water but better in alcohols. [2] [3]
Polar Aprotic	Acetone, Acetonitrile, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Moderate to High	These solvents can act as hydrogen bond acceptors and have polarities that are well-suited to dissolve molecules with multiple functional groups. [4]
Nonpolar	Hexane, Toluene, Diethyl ether	Low to Moderate	The aromatic ring and the ethyl chain of the ester contribute to some nonpolar character, suggesting some solubility in these solvents.
Aqueous Acid	5% Hydrochloric Acid	Moderate to High	The secondary amine (anilino) group is basic and can be protonated to form a more soluble salt.
Aqueous Base	5% Sodium Hydroxide	Low	The compound lacks a sufficiently acidic proton to be deprotonated by a

weak base. Hydrolysis of the ester may occur over time.

Experimental Protocol for Solubility Determination

A standard procedure to experimentally determine the solubility of a compound involves measuring the amount of solute that can dissolve in a given amount of solvent at a specific temperature to reach saturation.^{[4][5]}

Objective: To quantitatively determine the solubility of **Ethyl 2-(2-cyanoanilino)acetate** in various solvents at a controlled temperature (e.g., 25 °C).

Materials:

- **Ethyl 2-(2-cyanoanilino)acetate**
- A selection of solvents (e.g., water, ethanol, DMSO, hexane)
- Analytical balance
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

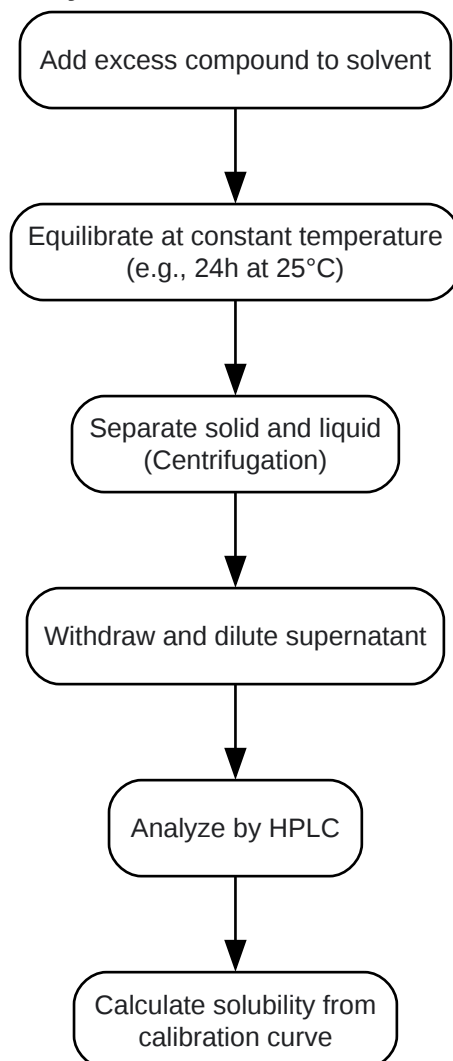
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Ethyl 2-(2-cyanoanilino)acetate** to a known volume of each solvent in separate vials. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.[4]
- Sample Preparation for Analysis:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vials to ensure complete separation of the undissolved solid.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a calibrated pipette.
 - Dilute the aliquot with a suitable solvent (in which the compound is freely soluble, e.g., acetonitrile) to a concentration within the linear range of the analytical method.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **Ethyl 2-(2-cyanoanilino)acetate** of known concentrations.
 - Analyze the standard solutions and the diluted sample solutions using a validated HPLC method.
 - Construct a calibration curve by plotting the peak area (or height) against the concentration of the standard solutions.
 - Determine the concentration of the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL, mol/L).

Visualization of Solubility Testing Workflow

Solubility Determination Workflow



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Caption: Workflow for experimental solubility determination.

Stability Profile

The stability of **Ethyl 2-(2-cyanoanilino)acetate** is crucial for its synthesis, purification, storage, and application. The presence of an ester, a secondary amine, and a nitrile group suggests potential degradation pathways.

Predicted Stability and Degradation Pathways

Condition	Potential for Degradation	Primary Degradation Pathway	Potential Products
Aqueous Acidic (low pH)	High	Ester Hydrolysis: The ester linkage is susceptible to acid-catalyzed hydrolysis. [6]	2-(2-Cyanoanilino)acetic acid and Ethanol
Aqueous Basic (high pH)	High	Ester Hydrolysis: The ester is also susceptible to base-catalyzed hydrolysis (saponification).[6]	A salt of 2-(2-cyanoanilino)acetic acid and Ethanol
Elevated Temperature	Moderate to High	Thermal Decomposition: The molecule may decompose at high temperatures. The specific decomposition products are unknown without experimental data.	Dependent on decomposition mechanism
Oxidative Stress	Moderate	Oxidation of the Amine: The secondary amine could be susceptible to oxidation.	Various oxidation products
Light Exposure (Photostability)	Possible	Photodegradation: Aromatic compounds can sometimes be sensitive to UV light.	Dependent on degradation pathway

Experimental Protocol for Stability Assessment

Objective: To assess the rate of hydrolysis of **Ethyl 2-(2-cyanoanilino)acetate** under acidic and basic conditions.

Materials:

- **Ethyl 2-(2-cyanoanilino)acetate**
- Buffer solutions of different pH values (e.g., pH 2, pH 7, pH 9)
- Thermostatic bath
- HPLC system

Procedure:

- Prepare a stock solution of **Ethyl 2-(2-cyanoanilino)acetate** in a suitable organic solvent (e.g., acetonitrile).
- Add a small volume of the stock solution to a larger volume of each buffer solution to achieve a known initial concentration. The final concentration of the organic solvent should be low (e.g., <1%) to not significantly alter the aqueous environment.
- Incubate the solutions at a constant temperature (e.g., 37 °C or 50 °C).
- At various time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each solution.
- Immediately quench the reaction if necessary (e.g., by neutralizing the pH or diluting in a cold mobile phase).
- Analyze the samples by HPLC to determine the concentration of the remaining **Ethyl 2-(2-cyanoanilino)acetate**.
- Plot the concentration of the parent compound versus time to determine the degradation kinetics.

Objective: To determine the thermal stability of **Ethyl 2-(2-cyanoanilino)acetate** in the solid state.

Materials:

- **Ethyl 2-(2-cyanoanilino)acetate**
- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)

Procedure (TGA):

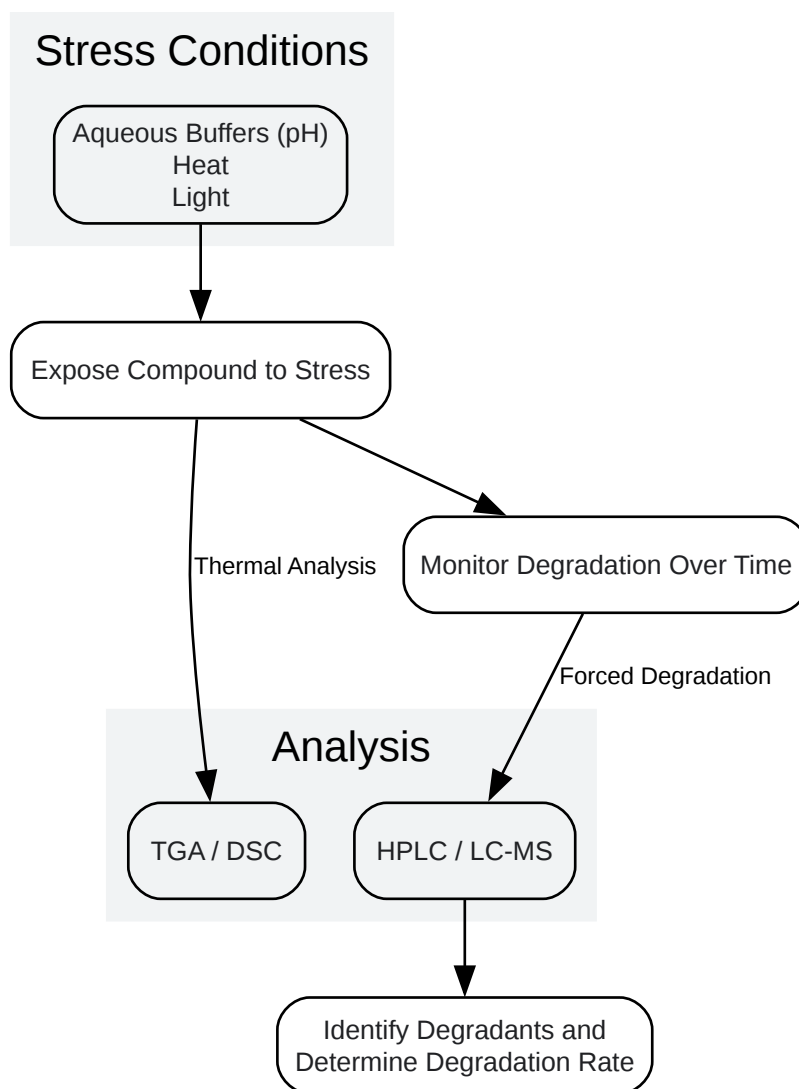
- Place a small, accurately weighed sample of the compound into the TGA sample pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant rate (e.g., 10 °C/min).
- Record the mass of the sample as a function of temperature.
- The onset temperature of mass loss indicates the beginning of thermal decomposition.

Procedure (DSC):

- Place a small sample of the compound into a DSC pan and seal it.
- Heat the sample at a controlled rate.
- Record the heat flow to or from the sample.
- Endothermic peaks can indicate melting, while exothermic peaks can indicate decomposition.

Visualization of Stability Testing Workflow

General Stability Testing Workflow



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Caption: General workflow for stability assessment.

Conclusion

While specific experimental data for **Ethyl 2-(2-cyanoanilino)acetate** is not currently available, its chemical structure provides a solid basis for predicting its solubility and stability characteristics. It is anticipated to be soluble in polar aprotic and acidic aqueous solutions and may be susceptible to hydrolysis, particularly under acidic or basic conditions. The provided experimental protocols offer a clear and robust methodology for researchers to determine these

crucial parameters, enabling the confident use of this compound in further research and development.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. scribd.com [scribd.com]
- 4. mdpi.com [mdpi.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. chem.libretexts.org [chem.libretexts.org]
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